

Application Notes and Protocols for Sucrose-13C6 Administration in Animal Studies

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Compound of Interest

Compound Name: Sucrose-13C6

Cat. No.: B15570606

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the administration of **Sucrose-13C6** in animal studies, focusing on oral, intravenous, intraperitoneal, and subcutaneous routes. The information is compiled from various scientific sources to assist in the design and execution of metabolic and pharmacokinetic research.

Introduction to Sucrose-13C6 in Animal Research

Sucrose-13C6 is a stable isotope-labeled form of sucrose used as a tracer in metabolic research and for assessing gastrointestinal function. Its primary application is in the non-invasive Sucrose Breath Test (SBT) to measure sucrase activity and intestinal integrity. Administration of **Sucrose-13C6** through various routes allows for the investigation of its absorption, distribution, metabolism, and excretion (ADME) profiles, providing valuable data for drug development and physiological studies.

Oral Administration: The Sucrose Breath Test (SBT)

Oral administration of **Sucrose-13C6** is the cornerstone of the Sucrose Breath Test, a non-invasive method to evaluate intestinal sucrase activity and mucosal integrity.^{[1][2]}

Experimental Protocol: Sucrose Breath Test in Rodents (Rats)

This protocol is adapted from studies assessing chemotherapy-induced mucositis in rats.[1][3]

Materials:

- **Sucrose-13C6**
- Distilled water
- Oral gavage needles (16-18 gauge for rats)[3]
- Syringes
- Breath collection chambers or masks
- Gas chromatography-mass spectrometry (GC-MS) or isotope ratio mass spectrometry (IRMS) for $^{13}\text{CO}_2$ analysis

Procedure:

- Animal Preparation: Fast adult rats overnight (12-16 hours) with free access to water.
- Dose Preparation: Prepare a 0.25 g/mL solution of **Sucrose-13C6** in distilled water.[3][4]
- Administration: Administer the **Sucrose-13C6** solution via oral gavage. The volume depends on the rat's weight, with a maximum recommended gavage volume of 10-20 ml/kg.[3]
- Breath Sample Collection:
 - Collect a baseline breath sample before administration.
 - Place the rat in a breath collection chamber or use a face mask.
 - Collect expired air samples at regular intervals (e.g., 15, 30, 45, 60, 90, and 120 minutes) post-administration.[2]
- Sample Analysis: Analyze the collected breath samples for the ratio of $^{13}\text{CO}_2$ to $^{12}\text{CO}_2$ using GC-MS or IRMS.

- Data Interpretation: An increase in the $^{13}\text{CO}_2/^{12}\text{CO}_2$ ratio over time indicates the breakdown of **Sucrose- $^{13}\text{C}_6$** by sucrase, absorption of ^{13}C -glucose and ^{13}C -fructose, and subsequent metabolism and exhalation of $^{13}\text{CO}_2$.

Experimental Protocol: Sucrose Breath Test in Swine (Piglets)

This protocol is based on a study to measure intestinal sucrase activity in weaned piglets.[\[2\]](#)

Materials:

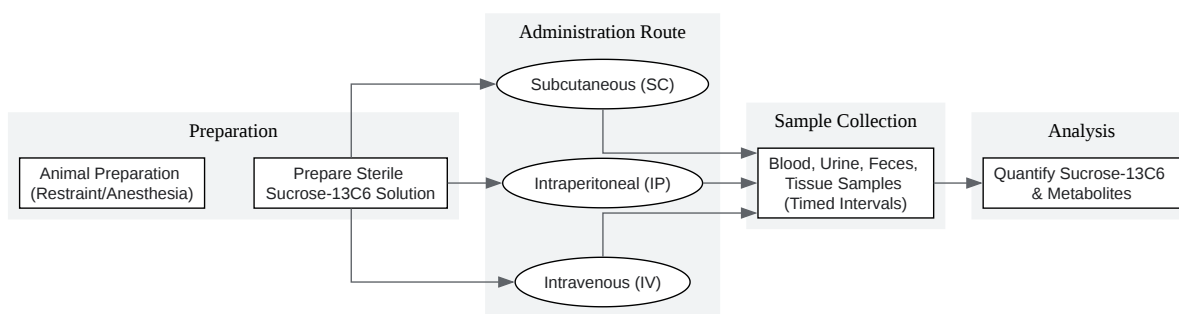
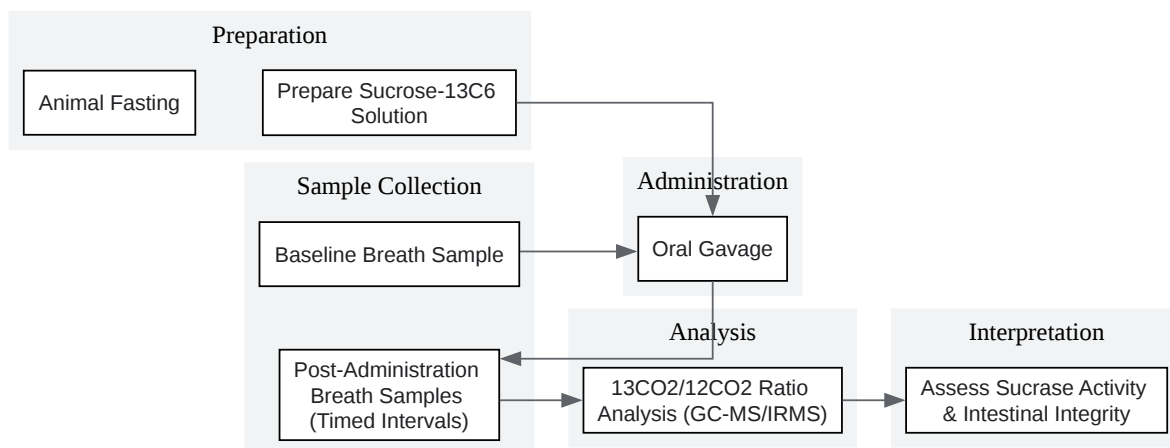
- **Sucrose- $^{13}\text{C}_6$**
- Water
- Orogastric gavage tube
- Breath collection masks for piglets
- Gas analysis instrumentation (IRMS)

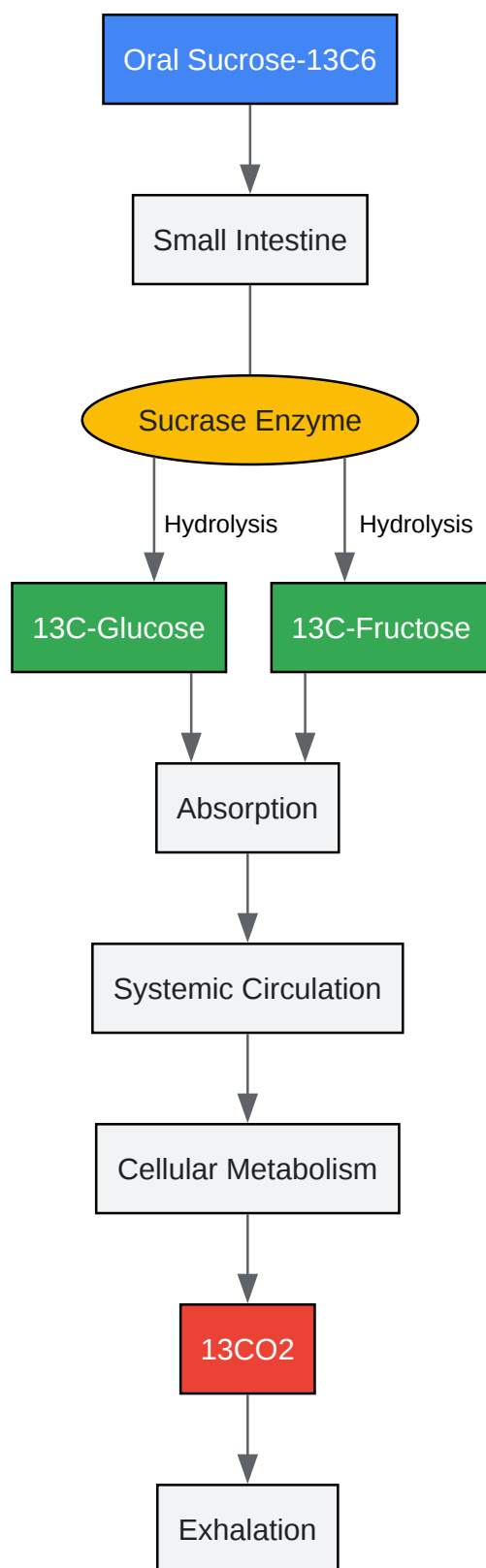
Procedure:

- Animal Preparation: Fast piglets for approximately 17 hours with unrestricted access to water.[\[2\]](#)
- Dose Preparation: Dissolve **Sucrose- $^{13}\text{C}_6$** in water to a final dose of 2 g/kg body weight.[\[2\]](#)
- Administration: Administer the solution via an orogastric gavage tube.
- Breath Sample Collection:
 - Collect a baseline breath sample prior to administration.
 - Collect breath samples every 15 minutes for up to 3 hours post-administration using a custom-fitted mask.[\[2\]](#)
- Sample Analysis: Measure the enrichment of $^{13}\text{CO}_2$ in the collected breath samples.

- Data Interpretation: The cumulative dose of $^{13}\text{CO}_2$ exhaled over a specific period (e.g., 90 minutes) is used to assess sucrase activity.[2]

Experimental Workflow for Sucrose Breath Test (SBT)





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